

1,1-Diethoxyoctane-d10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1,1-Diethoxyoctane-d10

Cat. No.: B15558588

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of **1,1-Diethoxyoctane-d10**, a deuterated analog of 1,1-Diethoxyoctane. This document summarizes its commercially available specifications, provides adaptable experimental protocols for its formulation, and discusses the broader context of deuterated compounds in scientific research.

Introduction to 1,1-Diethoxyoctane-d10

1,1-Diethoxyoctane-d10 is the deuterium-labeled version of 1,1-Diethoxyoctane, also known as n-Octyl aldehyde diethyl acetal. The replacement of ten hydrogen atoms with deuterium, the stable isotope of hydrogen, can significantly alter the physicochemical and metabolic properties of the molecule. This makes it a valuable tool in various research applications, including metabolic profiling, pharmacokinetic studies, and as an internal standard in mass spectrometry-based analyses. The C-D bond is stronger than the C-H bond, which can lead to a kinetic isotope effect, slowing down metabolic processes that involve the cleavage of these bonds.

Commercial Availability and Specifications

Currently, **1,1-Diethoxyoctane-d10** is commercially available from at least one supplier, InvivoChem.^[1] The product is intended for research use only.^[1] Key specifications provided by

the supplier are summarized in the table below.

Property	Value	Reference
Alias	n-Octyl aldehyde diethyl acetal-d10	[1]
Catalog Number	V90652	[1]
Molecular Formula	C12H16D10O2	[1]
Molecular Weight	212.40	[1]
Purity	≥98%	[1]
Appearance	Typically exists as a solid at room temperature	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Note: Detailed information regarding the isotopic enrichment, boiling point, and density of **1,1-Diethoxyoctane-d10** is not publicly available from the supplier. For reference, the non-deuterated 1,1-Diethoxyoctane is a liquid at room temperature. The lack of a Certificate of Analysis (CoA) or a comprehensive Safety Data Sheet (SDS) in the public domain limits the availability of more granular quantitative data.

Experimental Protocols: Formulation for In Vivo Studies

The following are example formulation protocols provided by the supplier, InvivoChem, for compounds with low water solubility.[1] These can be adapted for the preparation of **1,1-Diethoxyoctane-d10** for in vivo experiments. Researchers should optimize the formulation based on their specific experimental needs.

Oral Formulation (Suspension)

Objective: To prepare a 2.5 mg/mL suspension in 0.5% CMC Na.

Materials:

- **1,1-Diethoxyoctane-d10**
- Carboxymethyl cellulose sodium (CMC Na)
- ddH₂O (double-distilled water)

Procedure:

- Prepare a 0.5% CMC Na solution by dissolving 0.5 g of CMC Na in 100 mL of ddH₂O.
- Add 250 mg of **1,1-Diethoxyoctane-d10** to the 100 mL of 0.5% CMC Na solution.
- Mix thoroughly to create a uniform suspension.

Injectable Formulation (DMSO/Corn Oil)

Objective: To prepare a 2.5 mg/mL solution in a 10:90 DMSO:Corneal oil vehicle.

Materials:

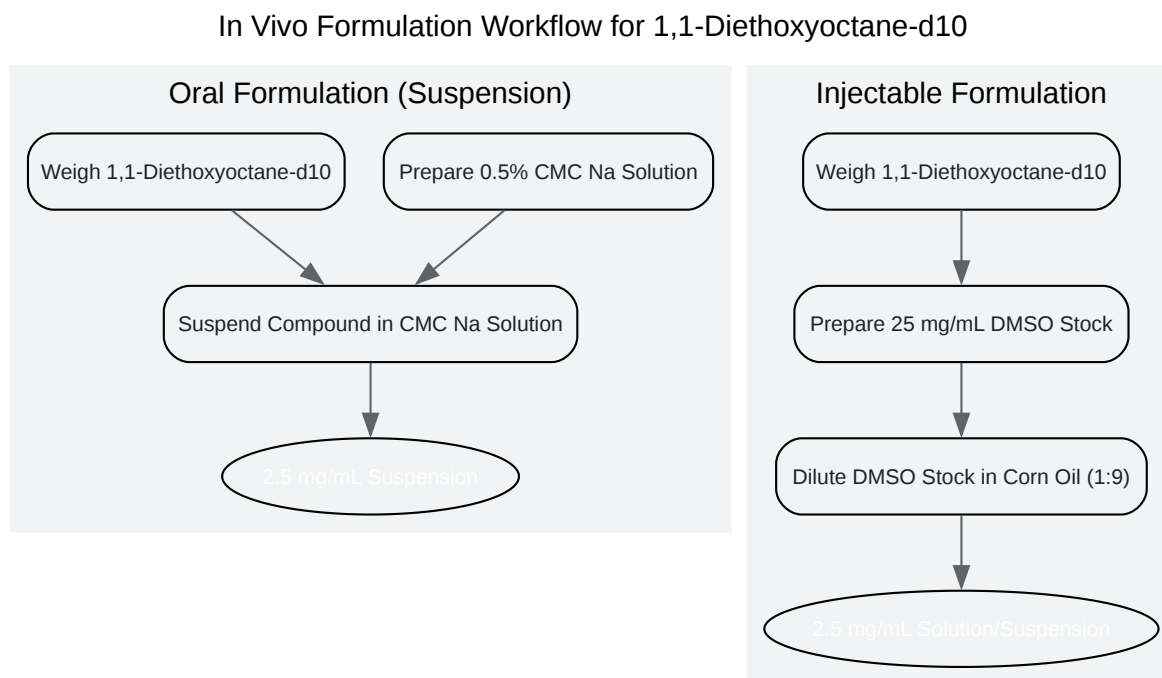
- **1,1-Diethoxyoctane-d10**
- Dimethyl sulfoxide (DMSO)
- Corn oil

Procedure:

- Prepare a 25 mg/mL stock solution of **1,1-Diethoxyoctane-d10** in DMSO.
- Add 100 µL of the 25 mg/mL DMSO stock solution to 900 µL of corn oil.
- Mix thoroughly to obtain a clear solution or a fine suspension.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the preparation of an in vivo formulation of **1,1-Diethoxyoctane-d10**.



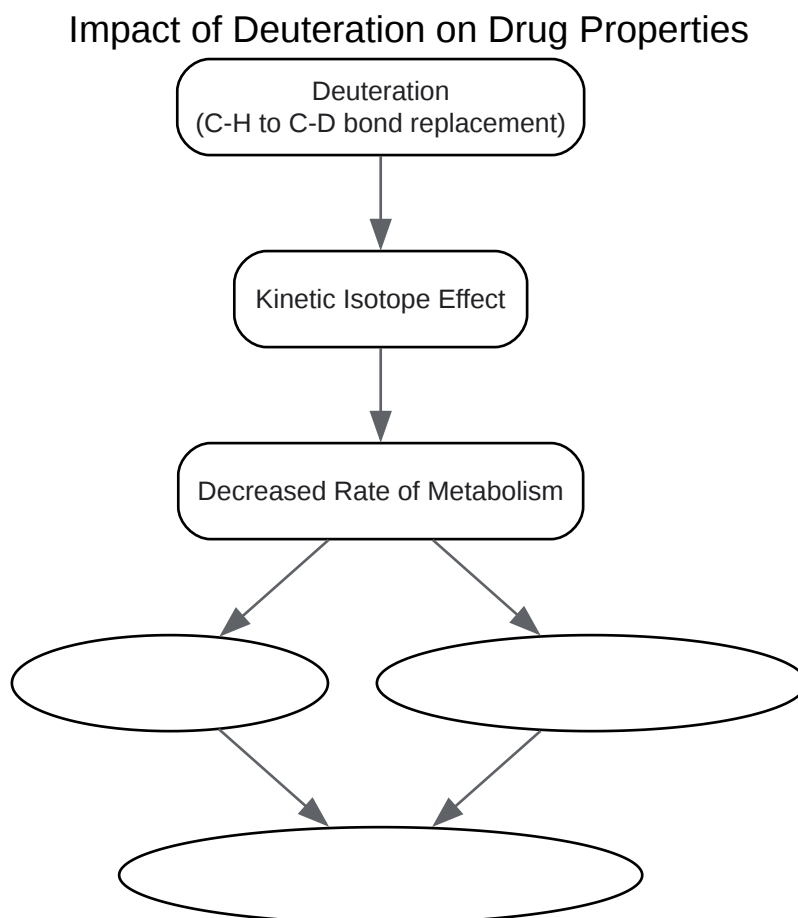
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Caption: A flowchart outlining the key steps for preparing oral and injectable formulations.

The Role of Deuteration in Drug Development

The use of deuterated compounds, such as **1,1-Diethoxyoctane-d10**, is a significant strategy in modern drug development. Deuteration can alter the metabolic fate of a drug, potentially leading to a longer half-life, reduced formation of toxic metabolites, and an improved pharmacokinetic profile.^[1] This is due to the kinetic isotope effect, where the greater mass of deuterium compared to hydrogen results in a stronger carbon-deuterium bond, making it more resistant to enzymatic cleavage.

The following diagram illustrates the logical relationship between deuteration and its potential effects on a drug candidate's properties.



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Caption: The influence of deuteration on the metabolic and pharmacokinetic properties of a molecule.

Conclusion

1,1-Diethoxyoctane-d10 is a commercially available deuterated compound with potential applications in various research fields, particularly in studies involving metabolic pathways and pharmacokinetics. While detailed quantitative data beyond purity is not readily available from the supplier, the provided formulation protocols offer a starting point for in vivo experimental design. The principles of deuteration suggest that this compound could exhibit altered metabolic stability compared to its non-deuterated counterpart, making it a valuable tool for

researchers in drug development and related disciplines. Further characterization by end-users, such as determination of isotopic enrichment and specific physical properties, is recommended for rigorous scientific investigations.

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References

- 1. 1,1-Diethoxyoctane-d10 | Isotope-Labeled Compounds | | Invivochem [[invivochem.com](https://www.invivochem.com)]
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